

# An In-depth Technical Guide to the Solubility of Acid Red 249

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## Compound of Interest

Compound Name:	Acid Red 249
Cat. No.:	B12401964

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This technical guide provides a comprehensive overview of the solubility of **Acid Red 249** in various solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles qualitative and quantitative solubility data, details relevant experimental methodologies, and presents a generalized workflow for solubility determination.

## Introduction to Acid Red 249

**Acid Red 249**, also known as C.I. **Acid Red 249** or Tracid Brilliant Red B, is a monoazo weak acid dye.<sup>[1]</sup> Its chemical formula is  $C_{29}H_{20}ClN_3Na_2O_{10}S_3$ , with a molecular weight of 748.11 g/mol.<sup>[2][3][4][5]</sup> It appears as a dark red or crimson powder.<sup>[2][4][6]</sup> The dye is primarily utilized in the dyeing and printing of protein fibers such as wool and silk, as well as polyamide fibers like nylon.<sup>[2][3][4][5]</sup> It also finds applications in the coloring of leather, paper, and as a component in inks.<sup>[1]</sup> Understanding its solubility is critical for its application in these various fields and for any potential research into new uses.

## Physicochemical Properties

The color of **Acid Red 249** in solution is highly dependent on the chemical environment. In a neutral aqueous solution, it is red.<sup>[6][7]</sup> When hydrochloric acid is added, the solution remains red, but the addition of sodium hydroxide causes it to turn brown.<sup>[2][3][5][6]</sup> In concentrated sulfuric acid, **Acid Red 249** dissolves to form a magenta solution, which becomes pink upon dilution.<sup>[2][3][5][6]</sup>

## Solubility of Acid Red 249

The solubility of **Acid Red 249** varies significantly across different solvents. It is generally characterized by its high solubility in water and limited solubility in organic solvents like ethanol.

The following table summarizes the available quantitative data on the solubility of **Acid Red 249**.

Solvent	Concentration	Temperature	Method	Source
Water	160.71 g/L	20°C	Not Specified	[7]
Dimethyl Sulfoxide (DMSO)	50 mg/mL (50 g/L)	Not Specified	Ultrasonic assistance required	[8][9]

- Water: Described as soluble or easily soluble.[1][4][6][10]
- Ethanol: Described as slightly soluble.[2][3][4][5][6] The resulting solution is magenta.[6]
- Concentrated Sulfuric Acid: Soluble.[2][3][5][6]

## Experimental Protocols for Solubility Determination

Precise and reproducible methods are essential for determining the solubility of a compound. Below is a generalized protocol adapted from established methodologies for chemical solubility testing.[11]

This protocol employs a tiered approach to determine the solubility of **Acid Red 249** in a given solvent.

- Preparation of Stock Solution (Tier 1):
  - Weigh approximately 10 mg of **Acid Red 249** into a clear glass tube.
  - Add the selected solvent (e.g., Water, DMSO, Ethanol) to achieve a high initial concentration, for example, 20 mg/mL.[11]

- Ensure both the test chemical and the solvent are at room temperature before mixing.[11]
- Dissolution Procedure:
  - Step A (Mixing): Gently mix the solution at room temperature by vortexing the tube for 1-2 minutes.[11] Visually inspect for any undissolved particles against a light and dark background.
  - Step B (Sonication): If the compound is not fully dissolved, place the tube in a water bath sonicator for up to 5 minutes.[11] Re-inspect for solubility.
  - Step C (Warming): If solids remain, warm the solution to 37°C for a period of 5 to 60 minutes, for instance, in a calibrated water bath or incubator.[11] Re-inspect for solubility.
- Tiered Concentration Adjustment:
  - If complete solubility is not achieved at the initial concentration, proceed to Tier 2.
  - Add a sufficient volume of the solvent to decrease the concentration by a factor of 10 (e.g., to 2 mg/mL).[11]
  - Repeat the dissolution procedure (Steps A-C).[11]
  - Continue this process of serial dilution until complete dissolution is observed. The lowest concentration at which the compound fully dissolves is recorded as its solubility under the tested conditions.
- Confirmation and Quantification:
  - For precise quantification, especially in studies of precipitation, a sample of the saturated solution can be centrifuged to pellet any undissolved solid.[12]
  - The concentration of the dissolved dye in the supernatant can then be determined using a technique such as UV-Vis spectrophotometry by measuring the absorbance at its  $\lambda_{max}$  and comparing it to a standard curve.[12]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the systematic determination of solubility as described in the protocol.

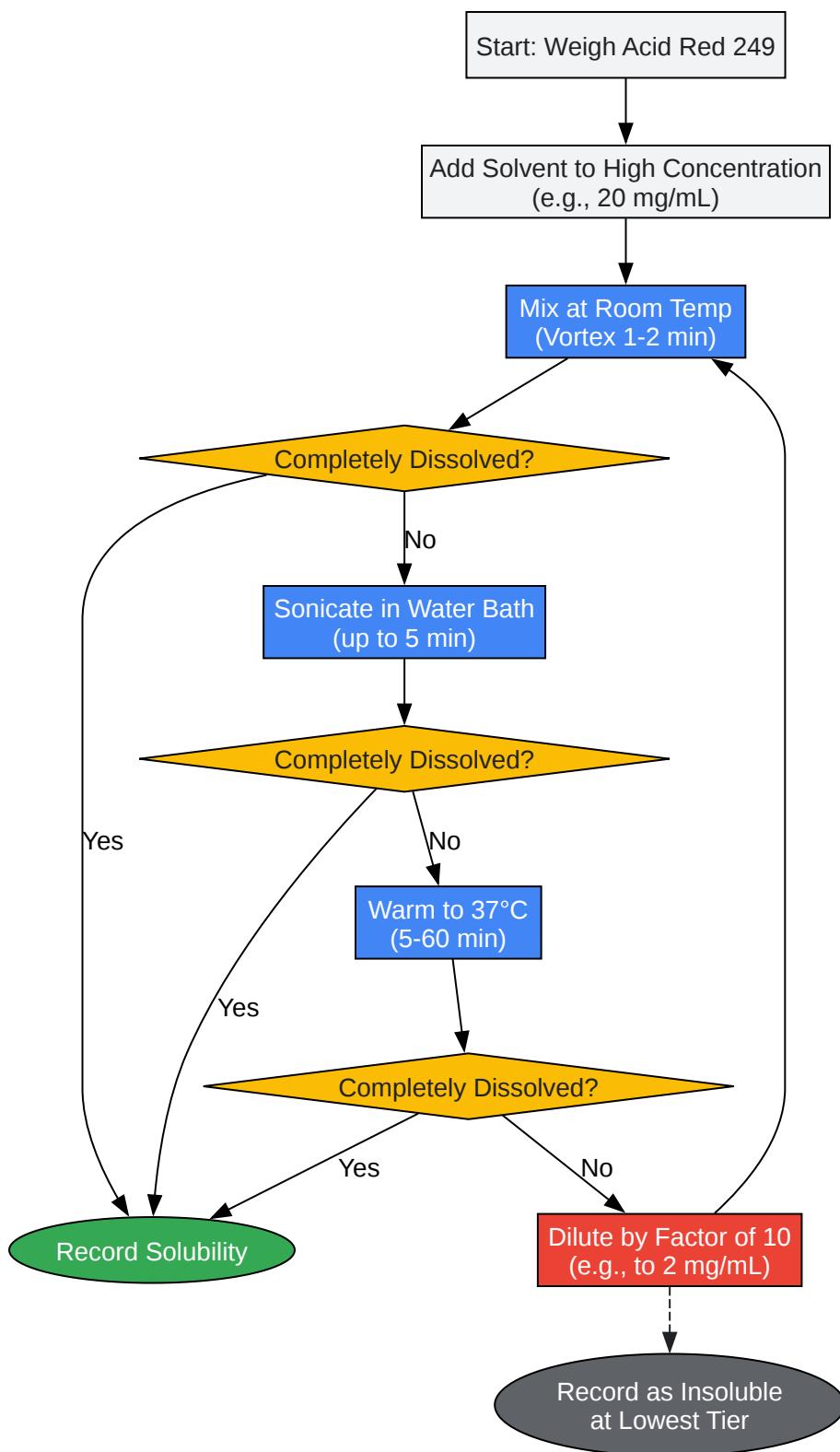


Diagram 1: Experimental Workflow for Solubility Determination

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Caption: Diagram 1: A flowchart illustrating the tiered experimental approach to determining the solubility of **Acid Red 249**.

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